

AM-92016 Hydrochloride: Application Notes and Protocols for Studying Neuronal Activity

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Compound of Interest

Compound Name: AM-92016 hydrochloride

Cat. No.: B560212

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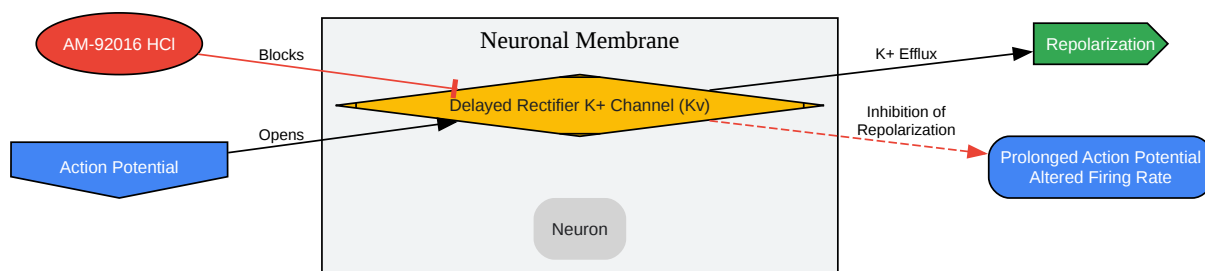
Introduction

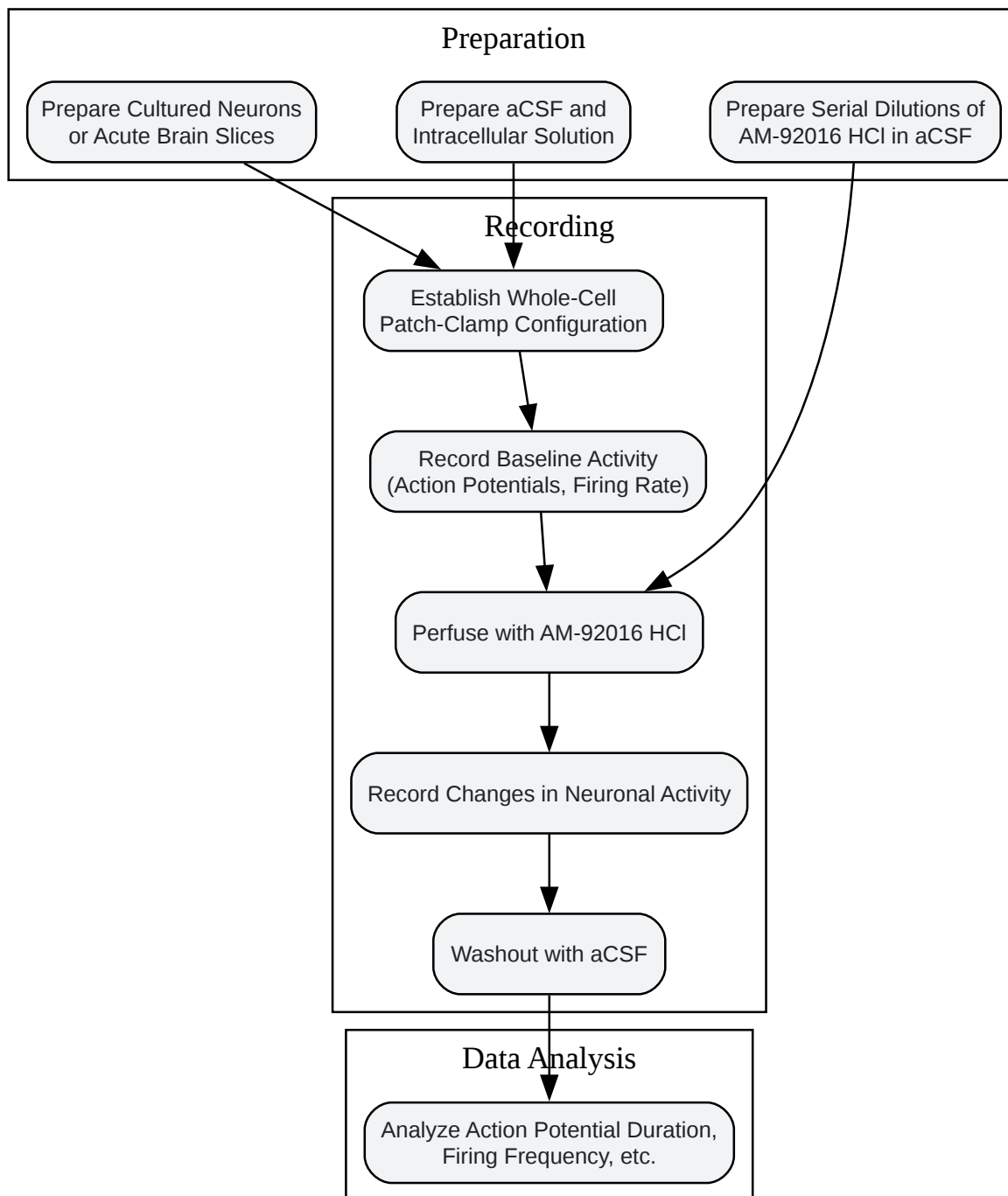
AM-92016 hydrochloride is a specific pharmacological agent recognized as a blocker of the delayed rectifier potassium current (IK)[1][2][3]. These currents play a pivotal role in the repolarization phase of the action potential and in regulating the firing frequency of neurons[4][5][6]. By inhibiting these channels, **AM-92016 hydrochloride** is expected to prolong the duration of nerve impulses, thereby modulating neuronal excitability[1][2][3]. This document provides detailed application notes and experimental protocols for utilizing **AM-92016 hydrochloride** as a tool to investigate neuronal activity.

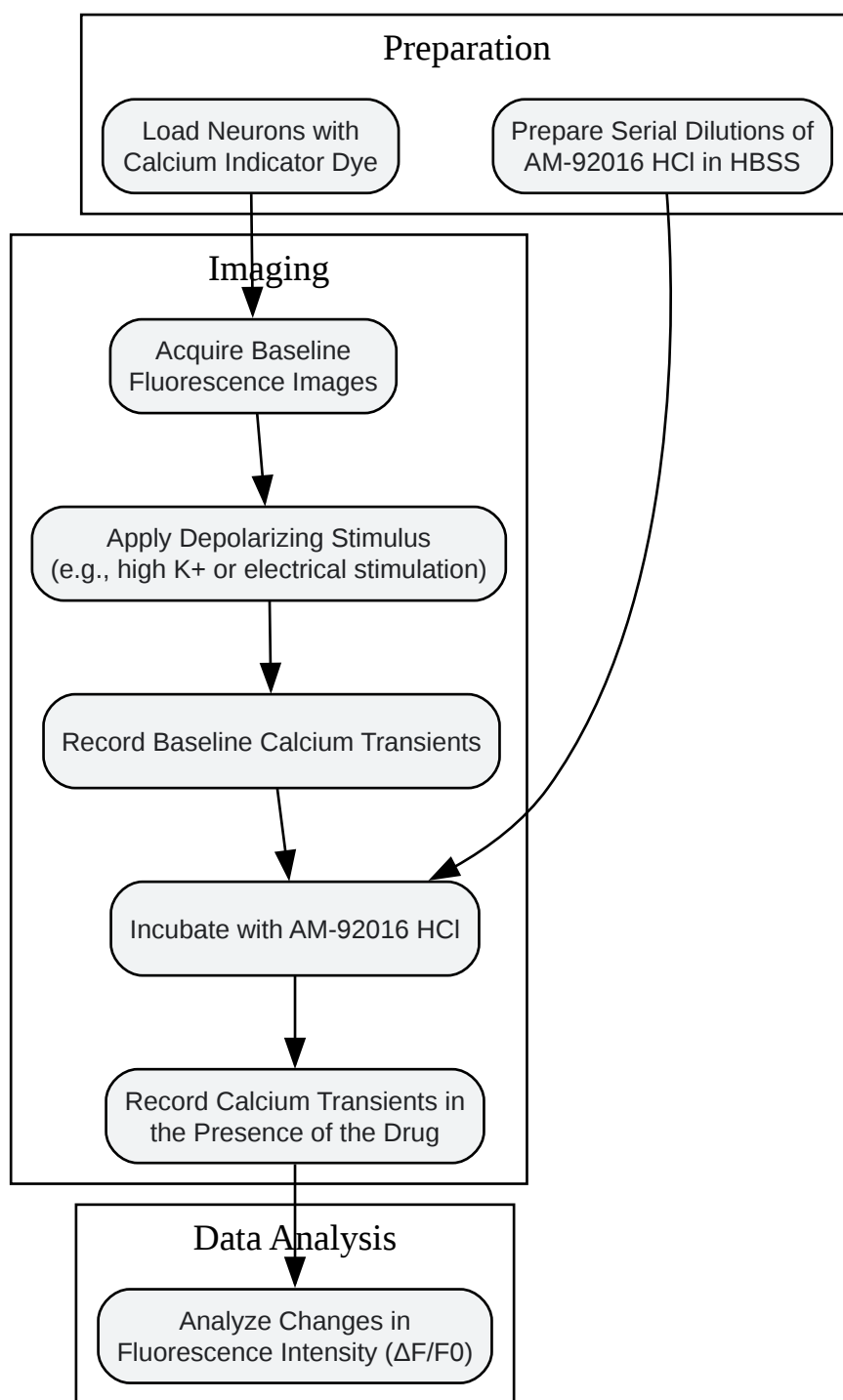
While extensive research has been conducted on the effects of AM-92016 in cardiovascular studies, direct experimental data on its specific effects on neuronal preparations remains limited. The following protocols are based on the known mechanism of action of AM-92016 and established methodologies for studying neuronal physiology with similar ion channel blockers.

Mechanism of Action

AM-92016 hydrochloride specifically targets and blocks voltage-gated potassium channels responsible for the delayed rectifier current. In neurons, this current is critical for returning the membrane potential to its resting state after depolarization. By blocking this current, **AM-92016 hydrochloride** is anticipated to cause a dose-dependent increase in the duration of the action potential and a potential alteration in the firing pattern of the neuron.







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